

Personal protective equipment for handling YTP-17

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Compound of Interest

Compound Name: YTP-17

Cat. No.: B10861930

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Essential Safety and Handling Guide for YTP-17

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **YTP-17**, a potent, orally active YAP-TEAD protein-protein interaction inhibitor. Adherence to these procedures is vital to ensure personnel safety and maintain experimental integrity.

Immediate Safety and Handling Protocols

YTP-17 is a potent chemical compound that requires careful handling to prevent exposure.^[1] The following procedures outline the necessary personal protective equipment (PPE) and operational steps for safe management of this substance.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final and critical barrier against chemical exposure. The following PPE is mandatory when handling **YTP-17**:

PPE Category	Item	Specifications
Respiratory Protection	N95 or N100 particle mask	Essential for handling the powdered form to prevent inhalation.[2]
Chemical cartridge respirator	Required for large spills or when adequate ventilation is unavailable.[2]	
Eye and Face Protection	Safety goggles	Provides protection against splashes and dust.
Face shield	Offers a full range of protection for the face and eyes and should be used in conjunction with goggles.[2][3]	
Hand Protection	Chemical-resistant gloves (Nitrile)	Powder-free gloves are recommended to avoid contamination.[2] Double gloving is advised.[2]
Body Protection	Laboratory coat or gown	Long-sleeved to cover the arms.
Coveralls	Recommended for larger quantities or when there is a higher risk of contamination.[4]	
Footwear	Closed-toe shoes	Made of a non-porous material.

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling of **YTP-17** throughout its lifecycle in the laboratory.

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.

- If the package is compromised, do not open it. Isolate the package in a well-ventilated area, such as a chemical fume hood, and contact the supplier for instructions.

- If the package is intact, proceed to a designated area for unpacking.

2. Unpacking and Storage:

- Wear appropriate PPE before opening the package.
- Carefully unpack the compound in a chemical fume hood to contain any airborne particles.
- Verify that the container is properly labeled with the chemical name, CAS number, and any hazard warnings.
- Store **YTP-17** according to the manufacturer's instructions. Stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light and under a nitrogen atmosphere.[\[5\]](#)

3. Weighing and Aliquoting:

- All weighing and preparation of stock solutions must be performed in a chemical fume hood.
- Use dedicated spatulas and weighing boats.
- Clean all surfaces and equipment thoroughly after use to prevent cross-contamination.

4. Experimental Use:

- Handle all solutions containing **YTP-17** within a chemical fume hood.
- Avoid the generation of aerosols.
- In case of accidental contact with skin, immediately wash the affected area with copious amounts of water and seek medical attention.
- In case of eye contact, flush with water for at least 15 minutes and seek immediate medical attention.

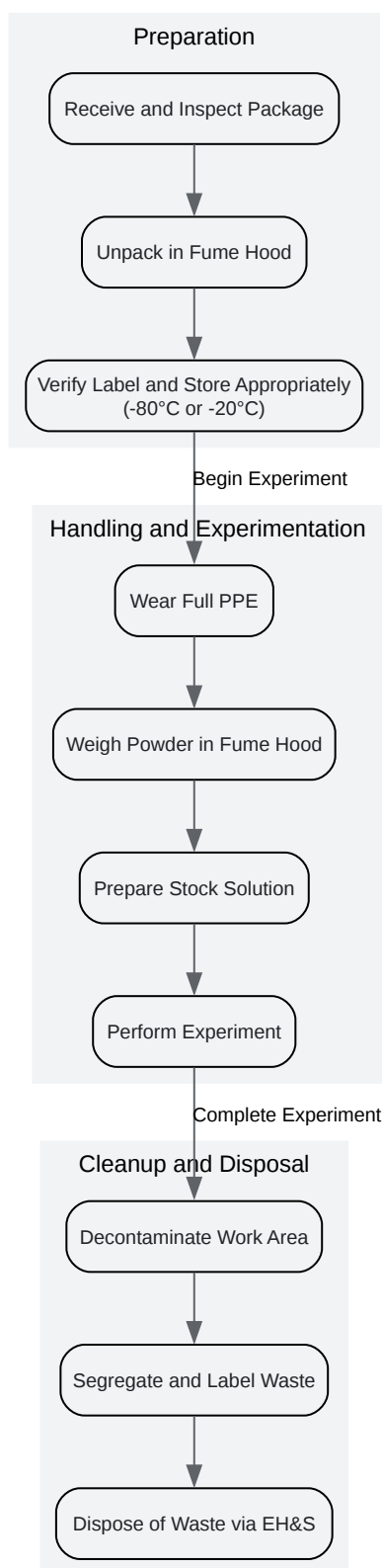
Quantitative Data Summary

The following table summarizes the available quantitative data for **YTP-17**.

Parameter	Value	Source
IC50 (YAP-TEAD protein-protein interaction)	4 nM	[1] [5]
IC50 (antiproliferative activity against NCI-H2052 cells)	45 nM	[5]
In Vivo Efficacy	60 mg/kg (oral gavage, once daily for 2 weeks) in NCI-H226 xenograft mouse model	[5]
Purity	99.47%	[5]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month (protect from light, under nitrogen)	[5]

Experimental Workflow Visualization

The following diagram illustrates a standard workflow for handling a potent powdered chemical like **YTP-17** in a laboratory setting.



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Standard laboratory workflow for handling potent powdered compounds.

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.^[6]^[7]

1. Waste Segregation:

- **Solid Waste:** Contaminated PPE (gloves, masks, gowns), weighing boats, and any other solid materials that have come into contact with **YTP-17** should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Unused or waste solutions of **YTP-17** should be collected in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.^[6]
- **Sharps:** Needles, syringes, or any other contaminated sharps must be disposed of in a designated sharps container.

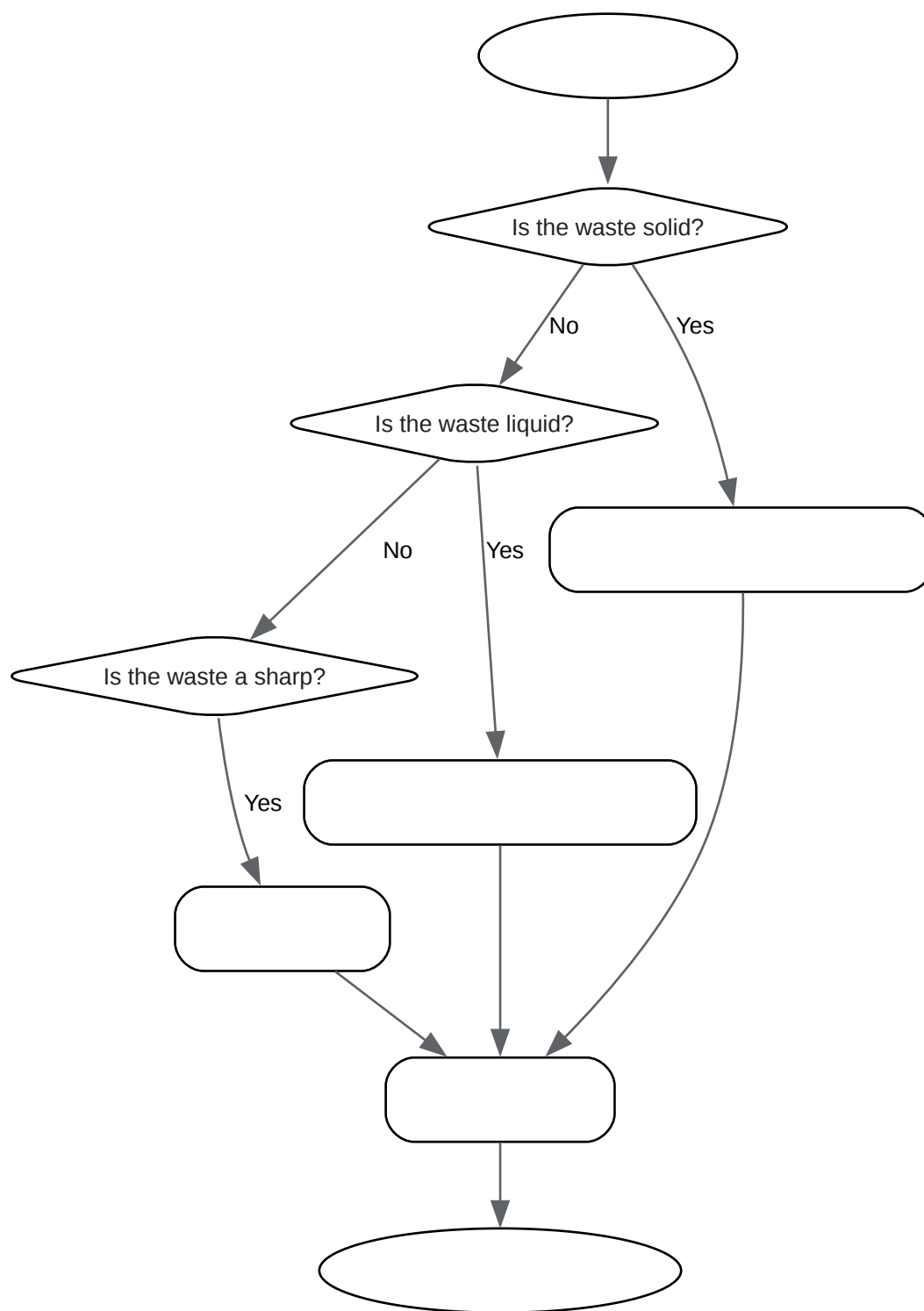
2. Labeling and Storage of Waste:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**YTP-17**"), and the approximate concentration and quantity.^[7]
- Store waste containers in a designated satellite accumulation area within the laboratory, away from general traffic.

3. Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EH&S) department to arrange for the pickup and disposal of hazardous waste.
- Do not dispose of any **YTP-17** waste down the drain or in the regular trash.^[8]

The following diagram outlines the decision-making process for chemical waste disposal.



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Decision-making workflow for the disposal of chemical waste.

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